

A Comparative Analysis of 5-Hydroxysophoranone from Diverse Botanical Sources

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Compound of Interest

Compound Name: 5-Hydroxysophoranone

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For Researchers, Scientists, and Drug Development Professionals: An In-Depth Guide to the Sourcing and Bioactivity of a Promising Prenylated Flavanone

5-Hydroxysophoranone, a prenylated flavanone with the chemical structure (2S)-5,7-dihydroxy-2-[4-hydroxy-3,5-bis(3-methylbut-2-enyl)phenyl]-8-(3-methylbut-2-enyl)-2,3-dihydrochromen-4-one, is emerging as a compound of significant interest in phytochemical and pharmacological research. This guide provides a comparative analysis of **5-Hydroxysophoranone** and related prenylated flavonoids from various botanical sources, focusing on their isolation, quantitative analysis, and biological activities, supported by experimental data.

Natural Sources of 5-Hydroxysophoranone and Related Flavonoids

5-Hydroxysophoranone has been identified in a select number of plant species, primarily within the Fabaceae family. While research on this specific compound is ongoing, several

sources have been confirmed for its isolation or are known to produce structurally similar prenylated flavanones.

The primary documented source of **5-Hydroxysophoranone** is from the stems of *Erythrina subumbrans*.^{[1][2]} This finding represents the first isolation of this compound from the *Erythrina* genus. Additionally, public chemical databases indicate its presence in *Millettia pulchra*, *Maackia amurensis*, and *Erythrina subumbrans*.

While not yet directly confirmed to contain **5-Hydroxysophoranone**, other notable sources of structurally related and well-studied prenylated flavonoids include:

- *Sophora flavescens*: A rich source of various prenylated flavonoids, including Sophoraflavanone G (also known as nor-kurarinone) and kurarinone.^[3]
- *Flemingia philippinensis*: Known to produce a variety of prenylated isoflavones and chalcones.

Comparative Quantitative Analysis

Direct comparative studies on the yield and purity of **5-Hydroxysophoranone** from its different botanical sources are currently limited in published literature. However, data on the extraction and quantification of total and specific flavonoids from *Sophora flavescens* and *Flemingia philippinensis* provide valuable insights into the potential yields of related compounds.

Plant Source	Compound/ Extract	Extraction Method	Yield	Analytical Method	Reference
Sophora flavescens	Prenylated Flavonoids (PFS)	Ultrasound-Assisted Hydrophobic Ionic Liquid Extraction	7.38 mg/g	UHPLC-Q-Orbitrap MS	[4]
Flemingia philippinensis	Total Flavonoids (FPF)	70% Ethanol Reflux	18.38% of crude extract	Not specified	[5]
Sophora flavescens	Total Flavonoids	Ethanol Reflux	5.70–61.55 mg/g (ethyl acetate fraction)	Spectrophotometry	[6]
Sophora japonica & S. flavescens	Various Flavonoid Glycosides	Not specified	Varied by plant part and species	HPLC-DAD	[7]

Comparative Biological Activities

Specific biological activity data for **5-Hydroxysophoranone** is sparse. However, the antibacterial potential of extracts containing this compound and the activities of other flavonoids from the same sources offer a comparative perspective.

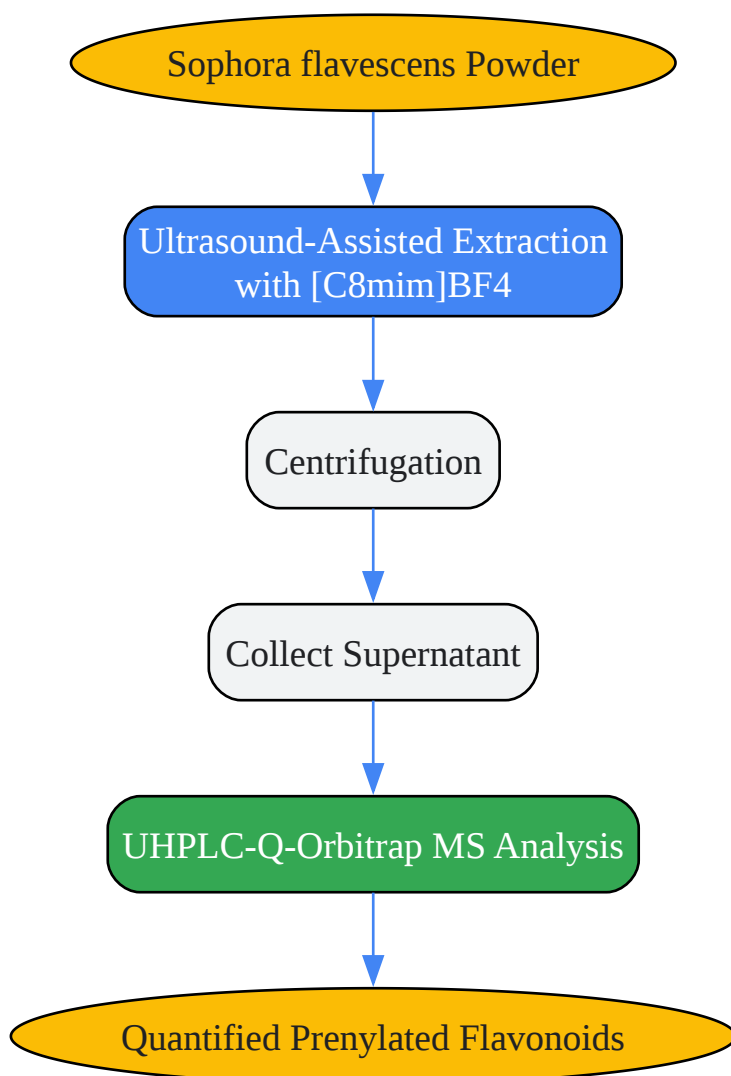
Plant Source	Compound/ Extract	Biological Activity	Experimental Model	Key Findings	Reference
Erythrina subumbrans	Other isolated pterocarpan (e.g., erycristagallin)	Antibacterial	MIC assays against Streptococcus and Staphylococcus strains (including MRSA and VRSA)	MIC ranges of 0.39-1.56 µg/ml against Staphylococcus strains.[1]	[1]
Sophora flavescens	Sophoraflavone G, Kuraridin, Kurarinone	Tyrosinase Inhibition	Mushroom tyrosinase assay	IC50 values of 6.6, 0.6, and 6.2 µM, respectively, indicating potent activity.	
Sophora flavescens	Prenylated Flavonoids (PFS) Extract	Antitumor	Cytotoxicity assay against HepG2 cells	IC50 value of 10.80 µg/mL. [4]	[4]
Flemingia philippinensis	Total Flavonoids (FPF)	Anti-inflammatory, Bone Erosion Protection	Collagen-induced arthritis (CIA) in mice	Significantly suppressed paw swelling and arthritic score.	[5]
Maackia amurensis	Prenylated Flavanones (Compounds 4, 6, 8)	Cytotoxic	MTS assay against HeLa and SK-MEL-5 cancer cell lines	IC50 values ranging from 6.5 to 18.8 µM.[8]	[8]

Experimental Protocols

General Extraction of Prenylated Flavonoids from *Sophora flavescens*

A detailed protocol for the efficient and selective extraction of prenylated flavonoids from *Sophora flavescens* has been described using an ultrasound-assisted hydrophobic ionic liquid-based method.[4]

Experimental Workflow for Prenylated Flavonoid Extraction



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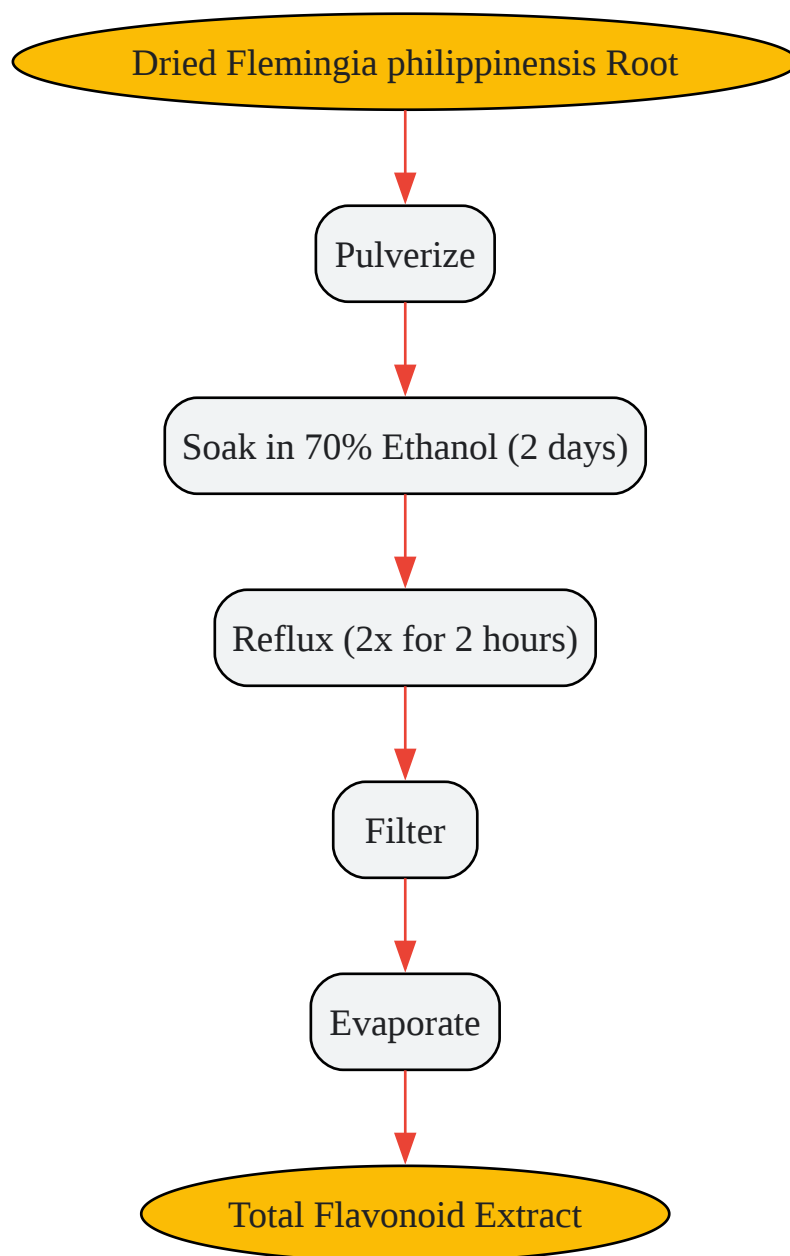
Ultrasound-assisted extraction of prenylated flavonoids.

Total Flavonoid Extraction from *Flemingia philippinensis*

The following protocol was used to extract total flavonoids from the dry root of *Flemingia philippinensis*.^[5]

- Pulverization: The dry root of *Flemingia philippinensis* was pulverized into a powder.
- Soaking: The powder was soaked in 70% ethanol for 2 days with a solid to liquid ratio of 1:14.
- Reflux: The mixture was refluxed twice, with each cycle lasting 2 hours.
- Filtration: The mixture was filtered to separate the extract from the solid residue.
- Evaporation: The final product was evaporated to yield the total flavonoids.

Workflow for Total Flavonoid Extraction



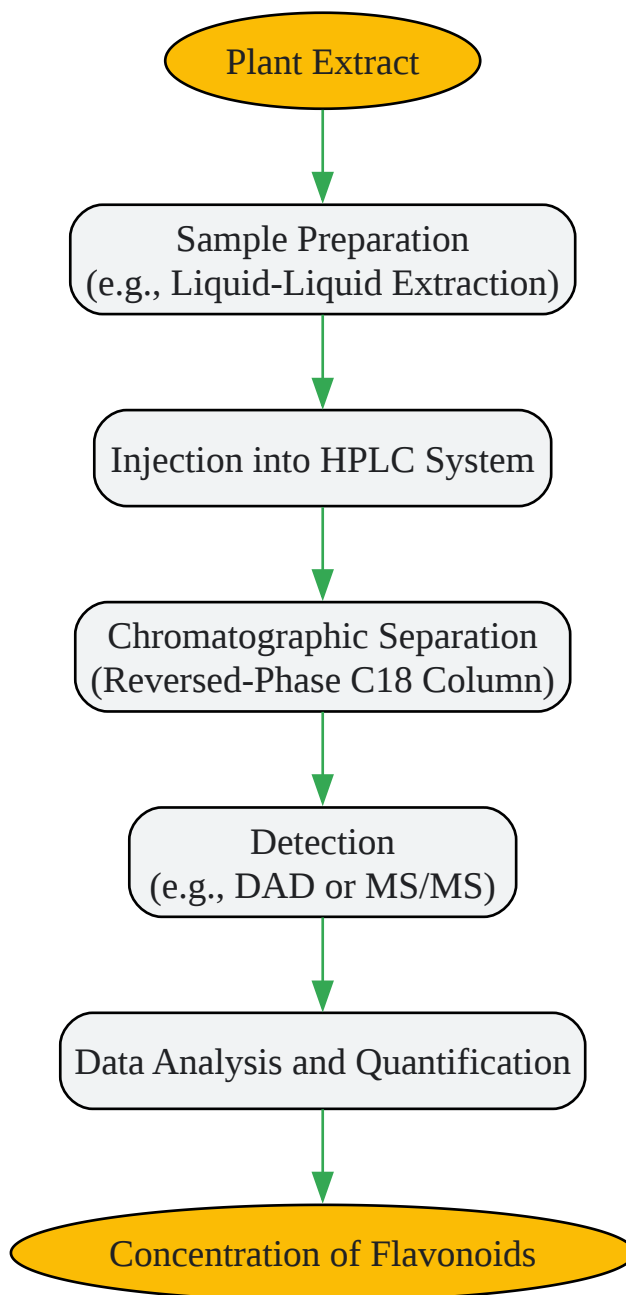
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Extraction of total flavonoids from Flemingia philippinensis.

General Protocol for HPLC Quantification of Prenylated Flavonoids

High-Performance Liquid Chromatography (HPLC) is a standard method for the quantification of flavonoids. A detailed protocol for the UHPLC-MS-MS determination of hop prenylflavonoids in human serum has been described, which can be adapted for plant extracts.[9]

General Steps for HPLC Analysis

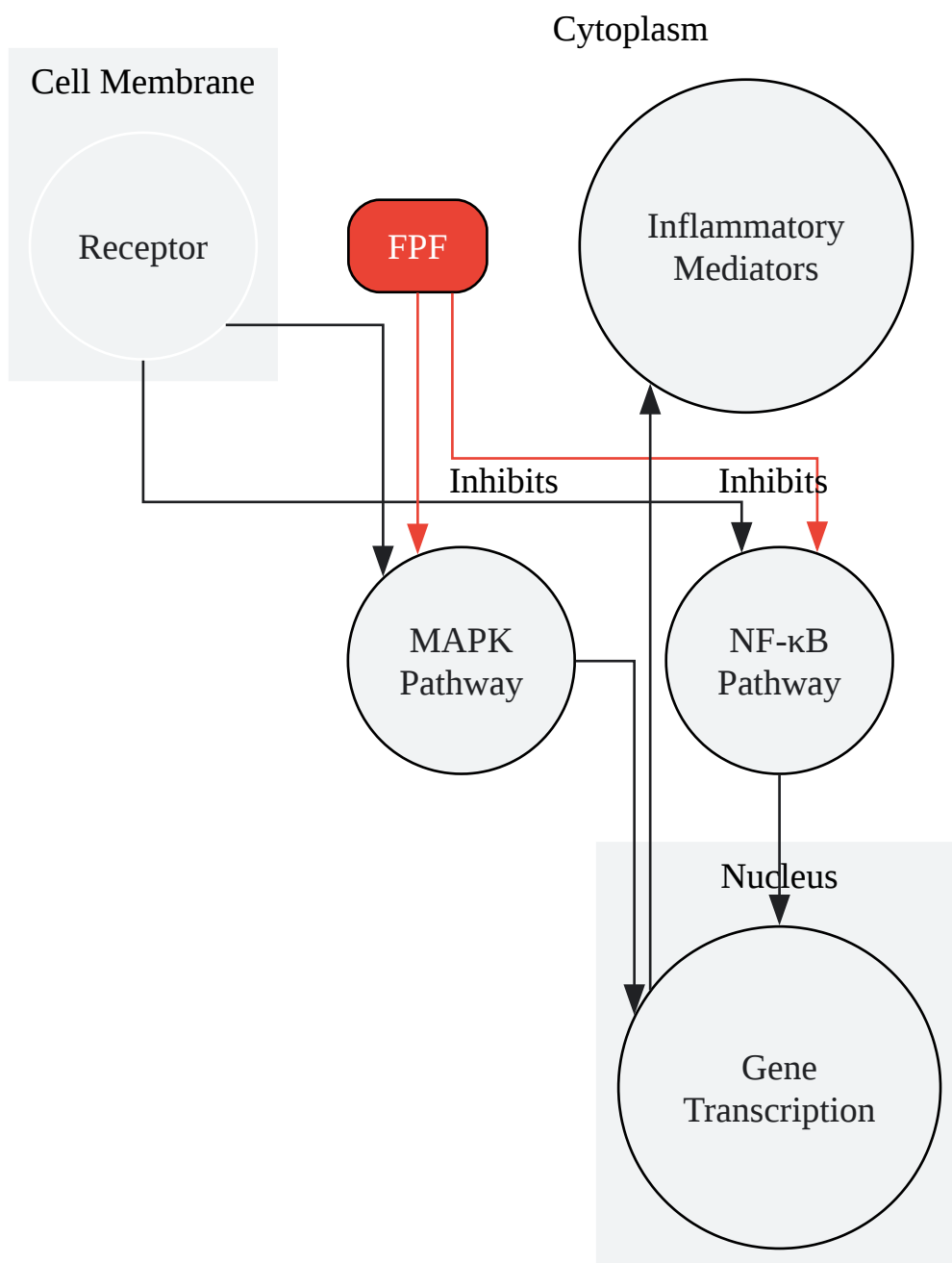


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General workflow for HPLC analysis of flavonoids.

Signaling Pathways

The anti-inflammatory effects of flavonoids from sources like *Flemingia philippinensis* are often attributed to their modulation of key signaling pathways.

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